

N-Substituted Isatin Derivatives: A Comprehensive Technical Guide to their Biological Activities

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Compound of Interest

Compound Name: 1-(4-fluorobenzyl)-1H-indole-2,3-dione

Cat. No.: B1300956

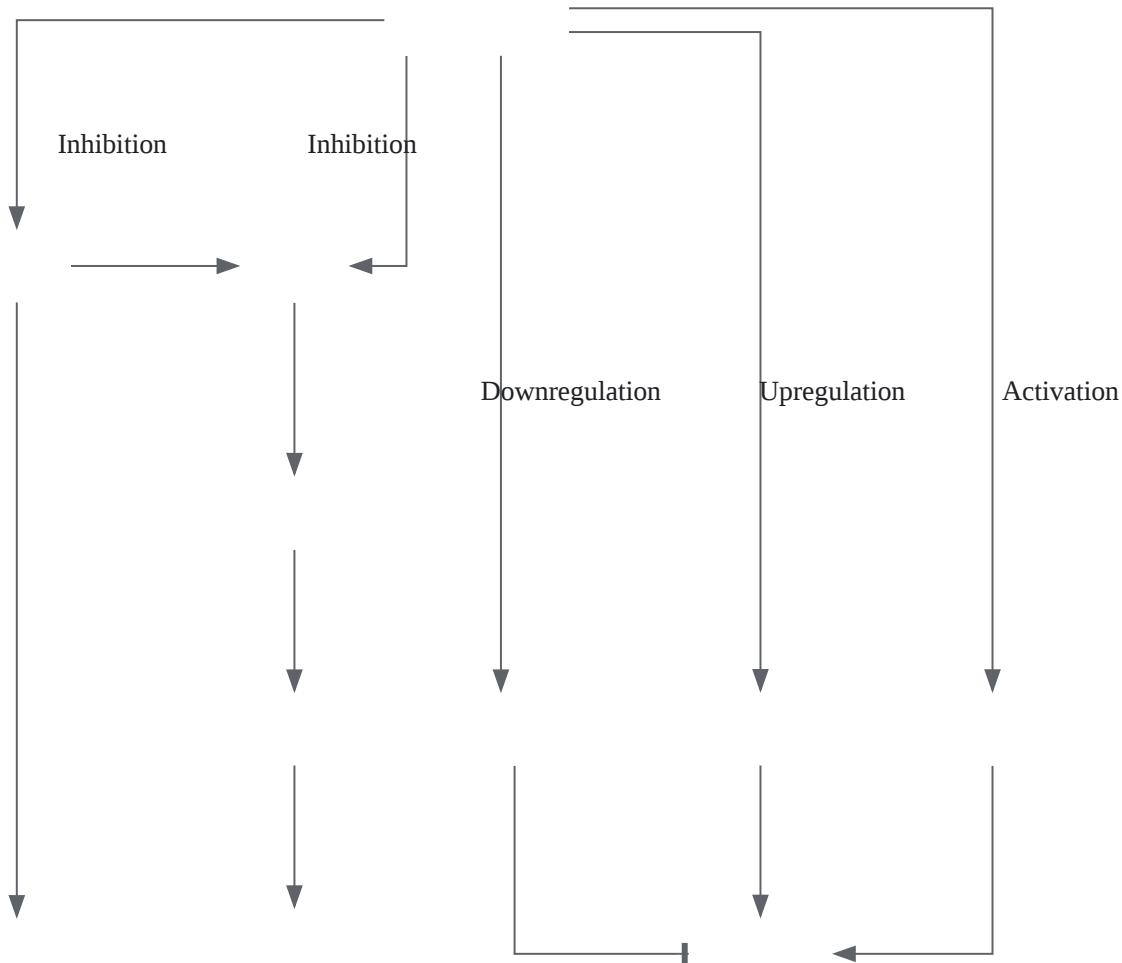
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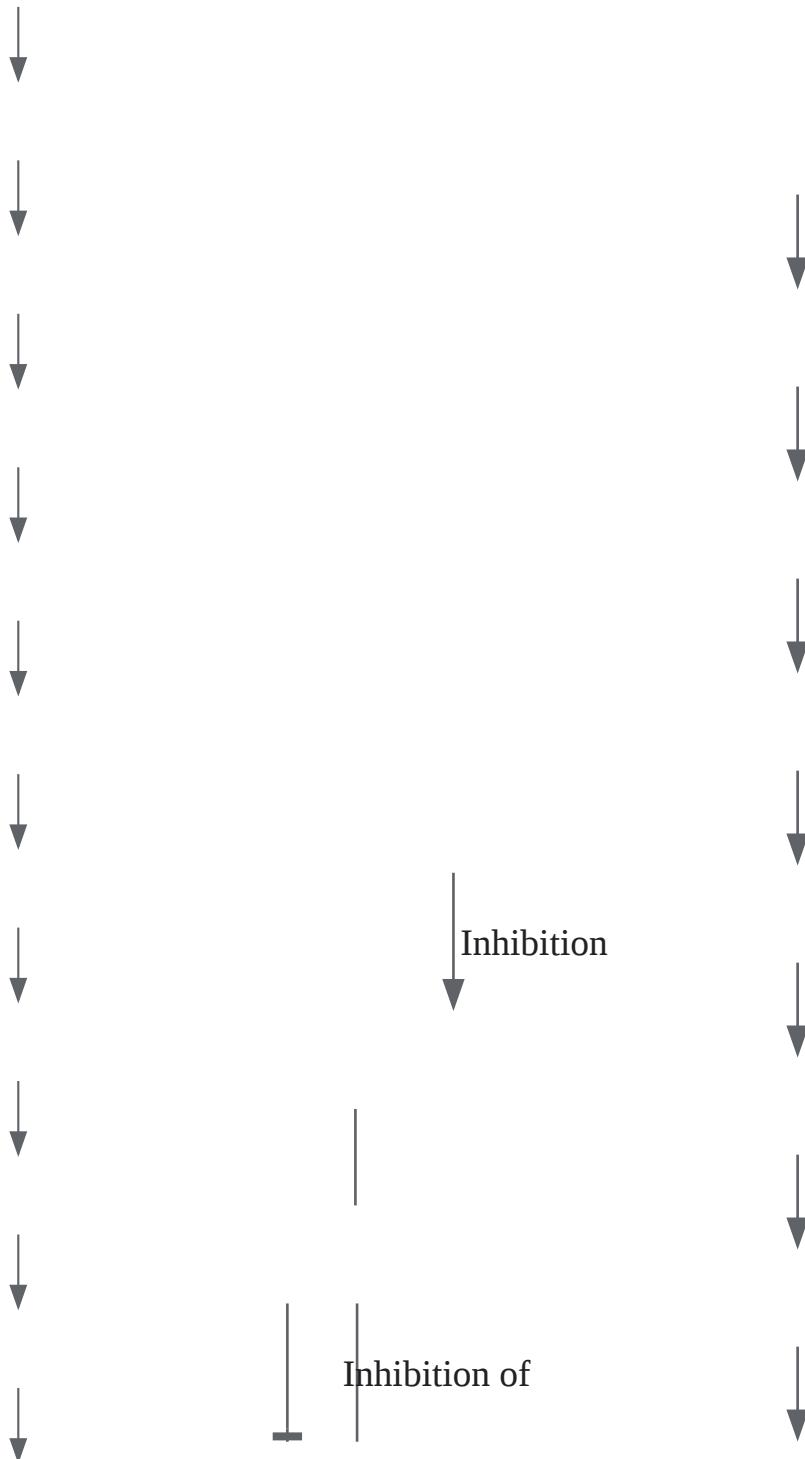
For Researchers, Scientists, and Drug Development Professionals

Isatin (1H-indole-2,3-dione) is a versatile heterocyclic scaffold that has garnered significant attention in medicinal chemistry due to the broad spectrum of biological activities exhibited by its derivatives. N-substitution of the isatin core has proven to be a highly effective strategy for modulating and enhancing its therapeutic potential. This technical guide provides an in-depth overview of the biological activities of N-substituted isatin derivatives, focusing on their anticancer, antimicrobial, antiviral, and anticonvulsant properties. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

General Structure of N-Substituted Isatin Derivatives

The core structure of isatin features an indole ring system with carbonyl groups at positions 2 and 3. The nitrogen atom at position 1 is a key site for chemical modification, allowing for the introduction of a wide variety of substituents (R), which significantly influences the biological profile of the resulting derivatives.





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